

[1,1'-Biphenyl]-3-carbonitrile safety and hazards information

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Compound of Interest

Compound Name: [1,1'-Biphenyl]-3-carbonitrile

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An In-depth Technical Guide to the Safety and Hazards of **[1,1'-Biphenyl]-3-carbonitrile**

For Researchers, Scientists, and Drug Development Professionals

Introduction: Understanding [1,1'-Biphenyl]-3-carbonitrile

[1,1'-Biphenyl]-3-carbonitrile, also known as 3-cyanobiphenyl, is an organic compound featuring a biphenyl structure with a nitrile functional group.[1][2][3][4] Biphenyl derivatives are significant in various fields of chemical research and development, including their use as intermediates in the synthesis of pharmaceuticals, liquid crystals, and agrochemicals.[5][6][7] The unique electronic and structural properties imparted by the cyanobiphenyl moiety make it a valuable building block.[6][7] However, its chemical reactivity and structural similarity to other biphenyl compounds necessitate a thorough understanding of its safety profile to ensure its responsible and safe handling in a laboratory and developmental setting. This guide provides a comprehensive overview of the safety and hazard information for **[1,1'-Biphenyl]-3-carbonitrile**, synthesized from available data on the compound and its structural analogs.

Section 1: Chemical and Physical Properties

A foundational aspect of chemical safety is understanding a substance's physical and chemical properties, which dictate its behavior under various conditions.

Property	Value	Source
Synonyms	3-Cyanobiphenyl, 3-Cyanodiphenyl, m-Phenyl Benzonitrile, 3-Phenylbenzonitrile	[1]
CAS Number	24973-50-0, 28804-96-8	[1][2]
Molecular Formula	C ₁₃ H ₉ N	[1][2][4]
Molecular Weight	179.22 g/mol	[1][2][4]
Appearance	White to off-white crystalline powder (based on 4-cyanobiphenyl)	[5]
Melting Point	44-46°C	[1]
Boiling Point	140°C @ 1 mm Hg	[1]
Solubility	Sparingly soluble in water; soluble in many organic solvents like ethanol, acetone, and toluene (based on 4-cyanobiphenyl).	[5]

Section 2: Hazard Identification and GHS Classification

While a specific, comprehensive GHS classification for **[1,1'-Biphenyl]-3-carbonitrile** is not consistently available across all databases, a hazard assessment can be constructed from older classification systems and data from closely related analogs like 4-cyanobiphenyl and other substituted biphenyls.[1][8][9][10]

Inferred GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 1 or 2	H410/H411: Very toxic/Toxic to aquatic life with long lasting effects

Note: This table is an inferred classification based on data for 4-cyanobiphenyl, 4'-Methyl-[1,1'-biphenyl]-2-carbonitrile, and general biphenyl compounds.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) Researchers should always consult the most current Safety Data Sheet (SDS) from their specific supplier.

Hazard Pictograms (Probable):

- Health Hazard/Harmful: (Exclamation Mark)
- Environmental Hazard: (Environment)

Signal Word: Warning[\[8\]](#)[\[10\]](#)

Precautionary Statements (Selected):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[11\]](#)[\[12\]](#)
- P264: Wash skin thoroughly after handling.[\[12\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[9\]](#)

- P273: Avoid release to the environment.[9]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[9][11][12]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[12]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [11][12]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[11][12]
- P501: Dispose of contents/container to an approved waste disposal plant.[12]

Section 3: Toxicological Profile

The nitrile group (-CN) can be metabolized to release cyanide in vivo, which is a mechanism of toxicity for many organic nitriles. Biphenyl itself is known to cause liver and nervous system damage with prolonged exposure.[13]

- Acute Effects: Exposure is likely to cause irritation to the skin, eyes, and respiratory tract.[11] Harmful effects may occur following ingestion, skin contact, or inhalation.[8][9] Short-term exposure to biphenyl fumes has been associated with nausea, vomiting, and bronchitis.
- Chronic Effects: Long-term exposure to biphenyls can lead to target organ damage, particularly affecting the liver and nervous system.[14] Animal studies on biphenyl have shown kidney damage and reduced growth with repeated exposure.
- Carcinogenicity: While not specifically classified for **[1,1'-Biphenyl]-3-carbonitrile**, studies on biphenyl have provided suggestive evidence of carcinogenicity in animal models, with increased incidences of urinary bladder tumors in male rats and liver tumors in female mice. [13]

Section 4: Safe Handling and Storage Protocols

Adherence to strict protocols is essential to minimize exposure and ensure safety.

Protocol for Safe Laboratory Handling:

- **Engineering Controls:** All work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[14\]](#)[\[15\]](#)[\[16\]](#) Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[16\]](#)
- **Personal Protective Equipment (PPE):** Wear appropriate PPE at all times. This includes a lab coat, chemical-resistant gloves (e.g., nitrile), and tightly fitting safety goggles.[\[14\]](#)[\[17\]](#)
- **Dispensing:** When weighing or transferring the solid material, do so carefully to avoid creating dust.[\[16\]](#)[\[17\]](#)[\[18\]](#) Use non-sparking tools.[\[17\]](#)
- **General Hygiene:** Avoid contact with skin, eyes, and clothing.[\[16\]](#)[\[17\]](#) Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[\[9\]](#)
- **Contingency:** Have spill control materials readily available.

Conditions for Safe Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[12\]](#)[\[14\]](#)[\[16\]](#)[\[18\]](#)
- Keep away from heat, sparks, and open flames.[\[14\]](#)
- Store separately from incompatible materials such as strong oxidizing agents.[\[14\]](#)[\[19\]](#)

Section 5: Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is critical.

- **Engineering Controls:** The primary method for controlling exposure is the use of local exhaust ventilation or a chemical fume hood to keep airborne concentrations below exposure limits.[\[14\]](#)

- Eye/Face Protection: Wear chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[\[17\]](#)
- Skin Protection: Handle with chemical-resistant gloves (e.g., nitrile) that have been inspected for integrity before use. Wear a lab coat or other impervious clothing to prevent skin contact. [\[14\]](#)[\[15\]](#)[\[17\]](#)
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.[\[14\]](#)[\[17\]](#)

Section 6: Emergency Procedures

Rapid and correct response during an emergency is crucial to mitigating harm.

First-Aid Measures:

- Inhalation: Immediately move the exposed person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, perform artificial respiration (avoiding mouth-to-mouth resuscitation) and seek immediate medical attention.[\[12\]](#)[\[17\]](#)[\[20\]](#)[\[21\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes.[\[12\]](#)[\[14\]](#)[\[17\]](#)[\[20\]](#) If irritation persists, seek medical attention.[\[20\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[12\]](#)[\[14\]](#)[\[20\]](#) Remove contact lenses if present and easy to do.[\[12\]](#)[\[15\]](#) Seek immediate medical attention.[\[20\]](#)
- Ingestion: Do NOT induce vomiting.[\[15\]](#)[\[21\]](#) Rinse the mouth with water. Never give anything by mouth to an unconscious person.[\[12\]](#)[\[21\]](#) Seek immediate medical attention.[\[15\]](#)[\[20\]](#)

Fire-Fighting Measures:

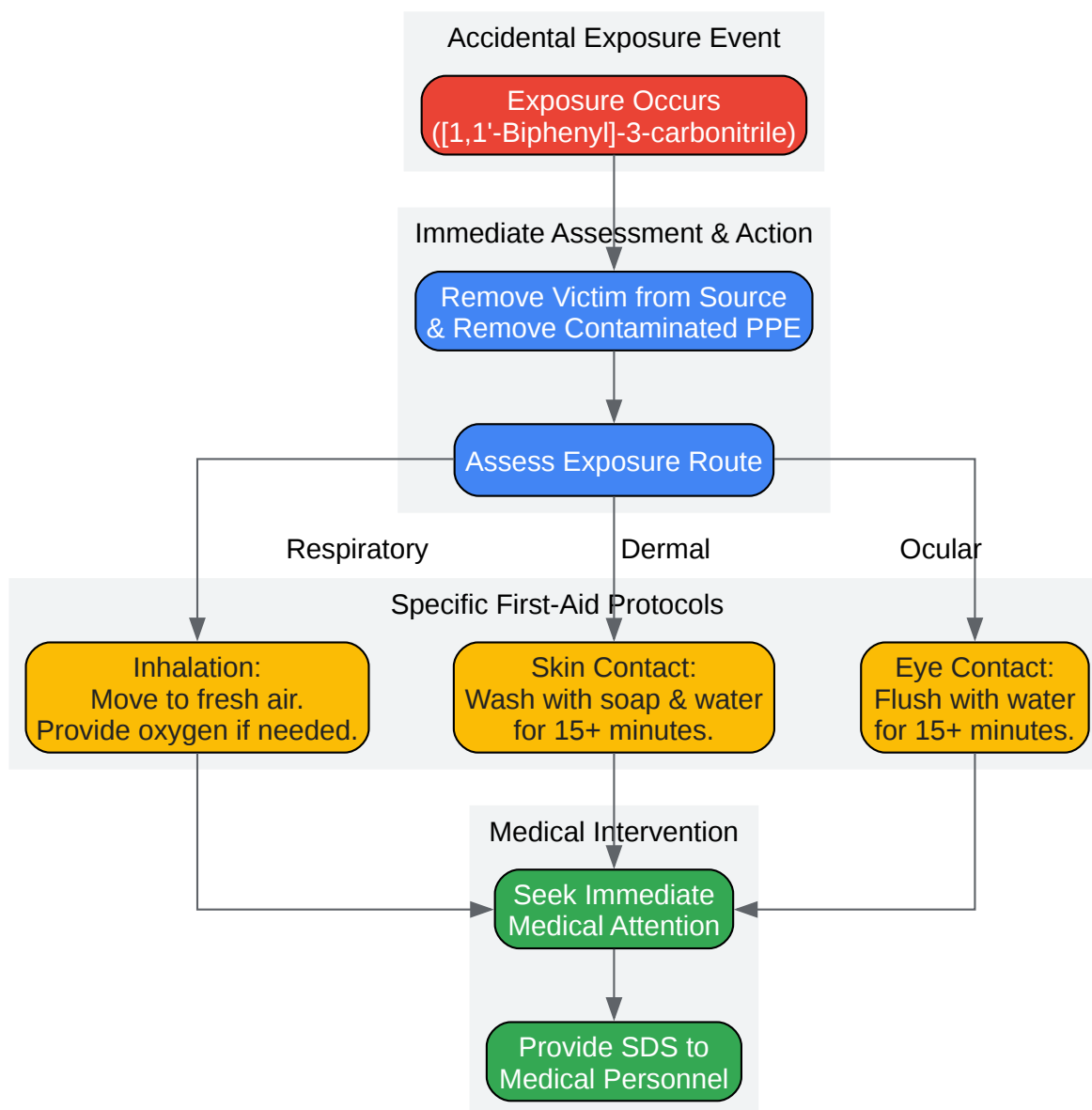
- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, carbon dioxide, or a water spray.[\[14\]](#)[\[17\]](#)[\[18\]](#)[\[21\]](#) For large fires, water spray, fog, or foam is recommended.[\[14\]](#)

- **Specific Hazards:** Combustion may produce hazardous gases, including carbon oxides and nitrogen oxides.[14][18] Vapors may be heavier than air and can form explosive mixtures with air upon intense heating.
- **Protective Equipment:** Firefighters must wear self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.[15][17][18][21]

Accidental Release Measures:

- **Evacuation & Ventilation:** Evacuate non-essential personnel from the area. Ensure adequate ventilation. Remove all sources of ignition.[17][21]
- **Personal Protection:** Don appropriate PPE, including respiratory protection, gloves, goggles, and protective clothing.[15][17][21]
- **Containment:** Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains, surface water, or soil.[12][16][17][21]
- **Clean-up:** Carefully sweep up or vacuum the spilled solid material, avoiding dust generation. [14][18] Place the material into a suitable, labeled, and closed container for disposal.[12][14][18]
- **Decontamination:** Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

Emergency Response Workflow for Accidental Exposure



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Caption: Emergency response workflow for accidental exposure.

Section 7: Waste Disposal

Chemical waste must be disposed of in accordance with all local, state, and federal regulations. Dispose of contents and containers to an approved waste disposal plant.^{[12][16]} Do not dispose of it with household waste or allow it to reach the sewage system.

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References

1. chemwhat.com [chemwhat.com]
2. [1,1'-Biphenyl]-3-carbonitrile | C₁₃H₉N | CID 34340 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. 3-CYANOBIPHENYL | 24973-50-0 [chemicalbook.com]
4. scbt.com [scbt.com]
5. nbinno.com [nbinno.com]
6. researchgate.net [researchgate.net]
7. The good, the bad and the ugly faces of cyanobiphenyl mesogens in selected tracks of fundamental and applied liquid crystal research - PubMed [pubmed.ncbi.nlm.nih.gov]
8. (1,1'-Biphenyl)-4-carbonitrile | C₁₃H₉N | CID 18021 - PubChem [pubchem.ncbi.nlm.nih.gov]
9. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
10. fishersci.com [fishersci.com]
11. cpachem.com [cpachem.com]
12. aksci.com [aksci.com]
13. Human Health Effects of Biphenyl: Key Findings and Scientific Issues - PMC [pmc.ncbi.nlm.nih.gov]
14. westliberty.edu [westliberty.edu]
15. file.medchemexpress.com [file.medchemexpress.com]

- 16. fishersci.com [fishersci.com]
- 17. echemi.com [echemi.com]
- 18. chemview.epa.gov [chemview.epa.gov]
- 19. carlroth.com [carlroth.com]
- 20. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 21. hpc-standards.com [hpc-standards.com]
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